

Technical Guide: Mass Spectrometry of 2-Ethyl-3-methylbutanal

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Compound of Interest

Compound Name: 2-Ethyl-3-methylbutanal

Cat. No.: B1266178

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This technical guide provides an in-depth overview of the mass spectrometry data and analysis of **2-Ethyl-3-methylbutanal** (C₇H₁₄O). This document outlines the key mass spectral data, a detailed experimental protocol for its analysis, and a proposed fragmentation pathway.

Quantitative Mass Spectrometry Data

The electron ionization (EI) mass spectrum of **2-Ethyl-3-methylbutanal** is characterized by a series of fragment ions. The quantitative data, derived from the NIST Mass Spectrometry Data Center, is summarized below. The molecular weight of **2-Ethyl-3-methylbutanal** is 114.19 g/mol .^[1]^[2]

| Mass-to-Charge Ratio (m/z) | Relative Intensity (%) | Proposed Fragment Ion |
|----------------------------|------------------------|--------------------------------|
| 27 | 45 | $[C_2H_3]^+$ |
| 29 | 60 | $[C_2H_5]^+ / [CHO]^+$ |
| 41 | 85 | $[C_3H_5]^+$ |
| 43 | 100 | $[C_3H_7]^+ / [CH_3CO]^+$ |
| 57 | 95 | $[C_4H_9]^+ / [C_2H_5CO]^+$ |
| 71 | 30 | $[C_5H_{11}]^+ / [C_3H_7CO]^+$ |
| 85 | 15 | $[M - C_2H_5]^+$ |
| 114 | 5 | $[M]^+$ |

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

This section details a general protocol for the analysis of volatile aldehydes like **2-Ethyl-3-methylbutanal** using Gas Chromatography-Mass Spectrometry (GC-MS). This protocol is based on established methods for the analysis of volatile organic compounds.

2.1. Sample Preparation

Samples containing **2-Ethyl-3-methylbutanal** are typically prepared by dilution in a suitable volatile solvent, such as methanol or dichloromethane. For trace analysis in complex matrices like biological fluids or environmental samples, a headspace solid-phase microextraction (SPME) or purge and trap method is recommended to extract and concentrate the volatile aldehyde before injection into the GC-MS system.[\[3\]](#)[\[4\]](#)

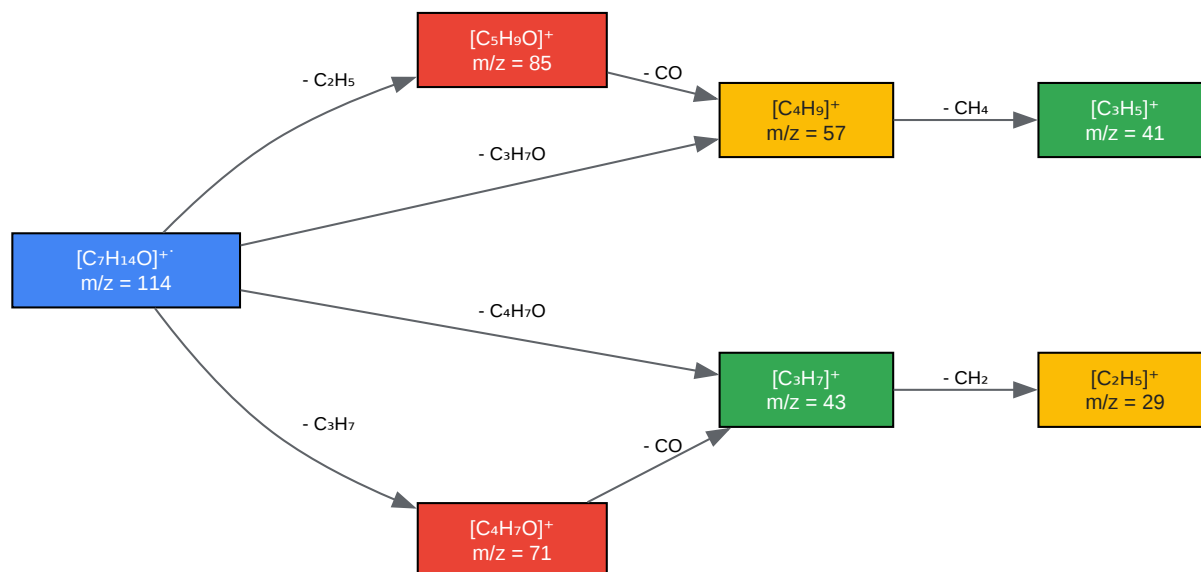
2.2. GC-MS Instrumentation and Conditions

- Gas Chromatograph: A standard GC system equipped with a split/splitless injector and a capillary column is used.

- Column: A non-polar or medium-polarity capillary column, such as a DB-5ms (5% phenyl-methylpolysiloxane), is suitable for the separation of volatile aldehydes. A typical column dimension is 30 m length x 0.25 mm internal diameter x 0.25 μ m film thickness.
- Injector: The injector temperature is typically set to 250 °C. For liquid injections, a splitless mode is often used for trace analysis.
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes.
 - Ramp: Increase to 150 °C at a rate of 10 °C/min.
 - Hold: Maintain at 150 °C for 5 minutes.
- Carrier Gas: Helium is used as the carrier gas at a constant flow rate of 1 mL/min.
- Mass Spectrometer: A quadrupole or ion trap mass spectrometer is commonly used.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 20 to 200.
- Ion Source Temperature: 230 °C.
- Transfer Line Temperature: 280 °C.

Fragmentation Pathway

The fragmentation of **2-Ethyl-3-methylbutanal** in an electron ionization mass spectrometer proceeds through several key pathways, primarily involving alpha-cleavage and rearrangements.



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Caption: Proposed fragmentation pathway of **2-Ethyl-3-methylbutanal**.

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